

Proper Disposal of 3'-Fluoro-4'-methoxyacetophenone: A Step-by-Step Guide

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Compound of Interest

Compound Name: 3'-Fluoro-4'-methoxyacetophenone

Cat. No.: B120032

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For Immediate Reference: Key Safety and Disposal Information

Proper disposal of **3'-Fluoro-4'-methoxyacetophenone** is critical to ensure laboratory safety and environmental protection. This compound is classified as a skin and eye irritant and may cause respiratory irritation.[1][2] Disposal procedures must adhere to local, regional, and national regulations for hazardous waste.[2][3][4] This guide provides a comprehensive operational plan for the safe handling and disposal of **3'-Fluoro-4'-methoxyacetophenone**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3'-Fluoro-4'-methoxyacetophenone** is provided below. These characteristics are essential for safe handling and storage prior to disposal.

Property	Value
CAS Number	455-91-4
Molecular Formula	C ₉ H ₉ FO ₂
Molecular Weight	168.16 g/mol [5]
Appearance	Off-white powder/solid[1][6]
Melting Point	92-94 °C[1][6]
Boiling Point	147-148 °C at 20 mmHg
Solubility	No data available

Disposal Protocol: A Step-by-Step Procedure

The following protocol outlines the necessary steps for the proper disposal of **3'-Fluoro-4'-methoxyacetophenone**. This procedure is designed to be followed by trained laboratory personnel.

1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure the following PPE is worn:

- Eye Protection: Wear approved safety goggles or glasses with side shields.[1]
- Hand Protection: Handle with appropriate chemical-resistant gloves that have been inspected prior to use.[1]
- Respiratory Protection: In case of dust formation, use a NIOSH-approved N95 dust mask.
- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.

2. Waste Collection:

- For solid waste, carefully sweep up the material, avoiding dust formation, and place it into a suitable, labeled, and closed container for disposal.[2][3]

- Do not mix **3'-Fluoro-4'-methoxyacetophenone** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.[\[4\]](#)
- Original containers should be used for disposal where possible.[\[4\]](#)

3. Labeling and Storage:

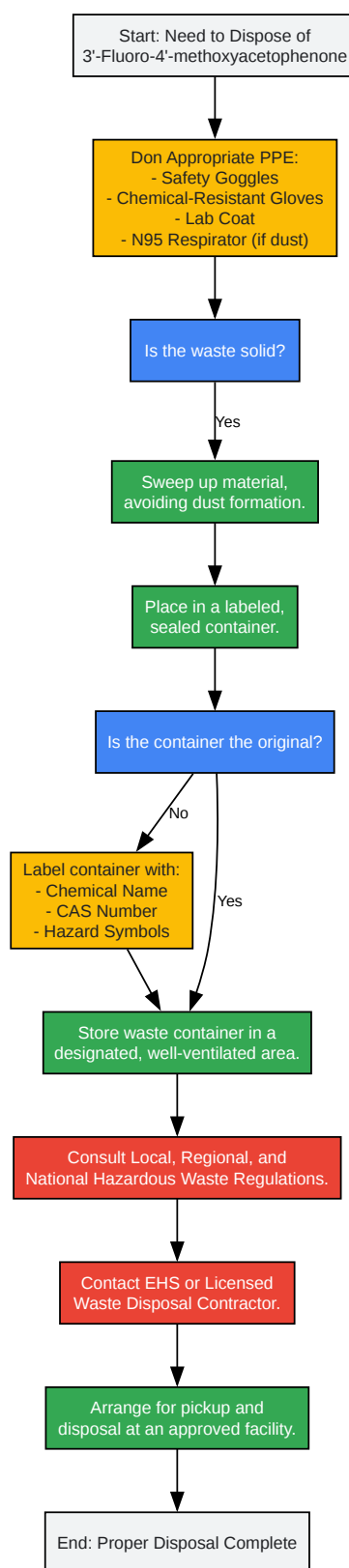
- Clearly label the waste container with the chemical name ("**3'-Fluoro-4'-methoxyacetophenone**"), CAS number (455-91-4), and any relevant hazard symbols.
- Store the sealed waste container in a designated, well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

4. Regulatory Compliance and Final Disposal:

- Chemical waste generators are responsible for determining if the discarded chemical is classified as hazardous waste according to local, regional, and national regulations.[\[2\]](#)[\[3\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Dispose of the contents and container at an approved waste disposal plant.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Crucially, do not empty this chemical into drains or release it into the environment.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical steps and decision points for the proper disposal of **3'-Fluoro-4'-methoxyacetophenone**.



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Caption: Disposal workflow for **3'-Fluoro-4'-methoxyacetophenone**.

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